

Cytomat 10 C Decontamination Process

Technical Support Center

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Compound of Interest

Compound Name: *contracon*

Cat. No.: *B1167394*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the **ContraCon**[™] thermal decontamination process of the Thermo Scientific[™] Cytomat[™] 10 C Automated Incubator.

Frequently Asked Questions (FAQs)

Q1: What is the **ContraCon**[™] decontamination routine?

A1: The **ContraCon**[™] decontamination routine is a fully automated, high-temperature, moist-heat process designed to eliminate bacteria, fungi, and spores from the interior of the Cytomat[™] 10 C incubator. This process significantly reduces the risk of contamination and enhances experimental reproducibility.[\[1\]](#)[\[2\]](#)

Q2: What are the standard parameters for the **ContraCon**[™] decontamination cycle?

A2: The standard, pre-programmed **ContraCon**[™] cycle runs at 90°C for a duration of 9 hours with a relative humidity of over 80%.[\[3\]](#)

Q3: Do I need to remove any internal components before starting the decontamination cycle?

A3: No, the **ContraCon**[™] routine is designed to decontaminate the incubator with all its internal components in place, providing a "walk-away" operation.[\[1\]](#)[\[2\]](#) However, all cell cultures, media, and other heat-sensitive materials must be removed.

Q4: How is humidity controlled during the decontamination process?

A4: The Cytomat™ 10 C utilizes Hydra-Smart™ technology with an external water reservoir to precisely control humidity levels, minimizing the risk of contamination associated with internal water pans.[\[2\]](#)[\[4\]](#)

Q5: Can I use chemical disinfectants instead of the thermal decontamination cycle?

A5: While manual cleaning with appropriate disinfectants is a part of regular maintenance, the automated **ContraCon**™ thermal decontamination provides a more thorough and validated method for eliminating contaminants, especially in hard-to-reach areas.[\[3\]](#)

Troubleshooting Guide

Issue 1: Decontamination Cycle Fails to Start

Potential Cause	Recommended Action
Door is not properly closed or the door sensor is faulty.	Ensure the incubator door is securely closed. Listen for a click to confirm latching. If the cycle still doesn't start, there may be an issue with the door sensor requiring technical service.
Water reservoir for the humidity control is empty or low.	Check the water level in the external water reservoir and refill with sterile, distilled water as needed.
The unit is displaying a specific error message.	Refer to the instrument's user interface for any displayed error codes or messages. As specific error code documentation is not publicly available, contact Thermo Fisher Scientific technical support with the displayed message for further assistance.
The incubator is not in the correct state to initiate the cycle (e.g., a run is in progress).	Ensure that any ongoing incubation processes are stopped and that the incubator is in a ready state to begin the decontamination cycle.

Issue 2: Decontamination Cycle Does Not Reach or Maintain 90°C

Potential Cause	Recommended Action
Incorrect ambient room temperature.	Ensure the laboratory's ambient temperature is within the manufacturer's recommended range for optimal performance. Extreme ambient temperatures can affect the incubator's ability to reach and maintain high temperatures.
Faulty heating element or temperature sensor.	If the incubator consistently fails to reach the target temperature, there may be a hardware issue with the heating elements or the temperature sensor. This requires intervention from a qualified service engineer.
Power supply issues.	Verify that the incubator is connected to a stable and adequate power supply. Fluctuations in power can affect heating performance.

Issue 3: Inadequate Humidity Levels During Decontamination

Potential Cause	Recommended Action
Clogged or malfunctioning water delivery system.	Check the tubing from the external water reservoir to the incubator for any kinks or blockages. Ensure the Hydra-Smart™ system is functioning correctly.
Incorrect type of water used.	Always use sterile, distilled water in the reservoir to prevent mineral buildup and ensure proper function of the humidity system.
Leak in the door seal.	Inspect the door gasket for any signs of wear, tear, or damage that could allow humidity to escape. A faulty gasket should be replaced by a service technician.

Issue 4: Decontamination Cycle is Interrupted or Does Not Complete

Potential Cause	Recommended Action
Power outage.	If the decontamination cycle was interrupted by a power failure, it will need to be restarted from the beginning once power is restored and the incubator has stabilized.
An internal error was detected by the system.	The incubator's control system may halt the cycle if it detects a significant deviation from the set parameters. Check the display for any error messages and contact technical support.
The incubator door was opened during the cycle.	Opening the door will interrupt the cycle. The cycle will need to be manually restarted.

Experimental Protocols

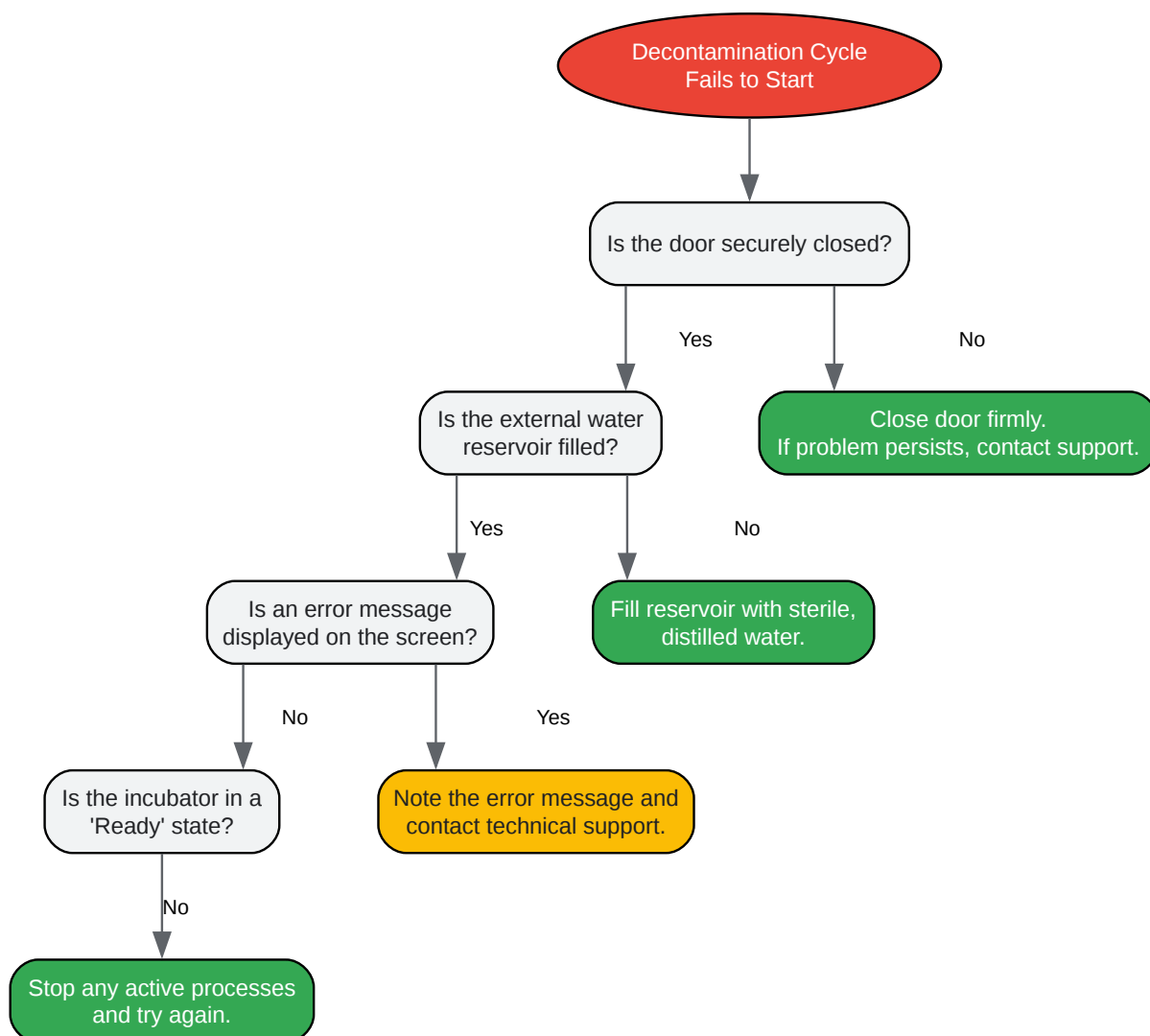
ContraCon™ Decontamination Verification Protocol

This protocol is a summary of the methodology used to validate the effectiveness of the **ContraCon™** decontamination routine.[\[3\]](#)

- Preparation of Test Organisms:
 - Cultures of *Bacillus subtilis/atrophaeus* and *Escherichia coli* are prepared as representative contaminants.
- Inoculation of Test Locations:
 - Aliquots of the microbial cultures are applied to sterile carriers (e.g., stainless steel coupons or directly onto surfaces).
 - These carriers are placed at 18 different locations within the Cytomat™ 10 C chamber, including walls, shelves, and areas shielded by equipment, to represent a "worst-case" contamination scenario.

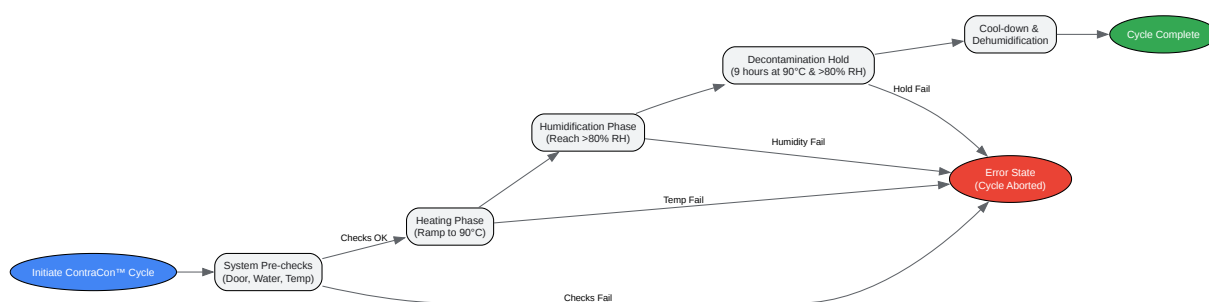
- Execution of the Decontamination Cycle:
 - The standard **ContraCon**™ decontamination cycle is initiated (9 hours, 90°C, >80% relative humidity).
- Post-Cycle Analysis:
 - After the cycle is complete, the carriers are aseptically retrieved.
 - The carriers are transferred to a growth medium and incubated under optimal conditions to detect any residual microbial growth.
 - Control carriers that were not subjected to the decontamination cycle are also incubated to ensure the initial inoculums were viable.
- Results Interpretation:
 - The absence of growth from the test carriers indicates a successful decontamination process.

Visualizations



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Caption: Troubleshooting workflow for a decontamination cycle that fails to start.



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Caption: Logical pathway of the **ContraCon™** decontamination cycle.

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